Thermodynamic Properties of Sodium Dihydrogen Phosphate Monohydrate: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Sodium dihydrogen phosphate monohydrate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **sodium dihydrogen phosphate monohydrate** ($NaH_2PO_4 \cdot H_2O$). The information is compiled from various scientific sources to serve as a valuable resource for professionals in research, science, and drug development. This document presents quantitative data in structured tables, details experimental methodologies for key thermodynamic measurements, and includes visualizations to illustrate the relationships between these properties and their determination.

Core Thermodynamic Data

The thermodynamic properties of **sodium dihydrogen phosphate monohydrate** are crucial for understanding its behavior in various applications, including as a buffering agent, in drug formulations, and in chemical synthesis. The following tables summarize the key quantitative data for the anhydrous and monohydrated forms.

Table 1: General and Physical Properties

Property	Value
Molecular Formula	$NaH_2PO_4 \cdot H_2O$
Molecular Weight	137.99 g/mol [1]
Appearance	White crystalline powder
Density	2.04 g/cm³ at 20 °C[1]
Solubility in Water	850 g/L at 20 °C[1]
pH of 5% Solution	4.1 - 4.5 at 25 °C[1]
Melting Point	57.4 °C
Decomposition Temperature	100 °C

Table 2: Thermodynamic Properties of Anhydrous Sodium Dihydrogen Phosphate (NaH_2PO_4)

Thermodynamic Property	Value
Standard Molar Enthalpy of Formation ($\Delta fH°$)	-1537 kJ/mol[2]
Standard Molar Entropy (S°)	127 J/(mol·K)[2]
Molar Heat Capacity at Constant Pressure (Cp)	117 J/(mol·K)[2]

Table 3: Estimated Thermodynamic Properties of **Sodium Dihydrogen Phosphate Monohydrate** ($NaH_2PO_4 \cdot H_2O$) at 298.15 K

Thermodynamic Property	Estimated Value
Standard Molar Enthalpy of Formation ($\Delta fH°$)	-1828.83 kJ/mol
Standard Molar Entropy (S°)	197 J/(mol·K)
Molar Heat Capacity at Constant Pressure (Cp)	192.3 J/(mol·K)

Note: The thermodynamic properties for the monohydrate have been estimated based on the properties of the anhydrous form and liquid water. The estimation for the standard molar

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enthalpy of formation assumes that the enthalpy of solution for the monohydrate is negligible. The standard molar entropy and molar heat capacity are estimated by the sum of the values for the anhydrous salt and one mole of liquid water.

Table 4: Solubility of Anhydrous Sodium Dihydrogen Phosphate in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 g of solvent)
0.1	57.85[2]
18	84.5[2]
20	85.19[2]
50	158.6[2]
99.1	246.5[2]

Experimental Protocols for Thermodynamic Characterization

The determination of the thermodynamic properties of hydrated salts like **sodium dihydrogen phosphate monohydrate** involves several key experimental techniques. Below are detailed methodologies for these experiments.

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

Objective: To determine the dehydration temperature, enthalpy of dehydration, and thermal stability of **sodium dihydrogen phosphate monohydrate**.

Methodology:

- Instrumentation: A simultaneous thermal analyzer (STA) capable of performing both DSC and TGA is used.

- Sample Preparation: A small, accurately weighed sample (typically 5-10 mg) of **sodium dihydrogen phosphate monohydrate** is placed in an aluminum or platinum crucible.

- Experimental Conditions:

  - The sample is heated at a constant rate, typically 5-10 °C/min.

  - The experiment is conducted under a controlled atmosphere, usually an inert gas like nitrogen, with a constant flow rate (e.g., 50 mL/min).

  - The temperature range is set to cover the dehydration and decomposition of the sample, for instance, from room temperature to 300 °C. The dihydrate of sodium dihydrogen phosphate is known to convert to the monohydrate in the 40-100°C range, which then becomes anhydrous at 110°C.

- Data Analysis:

  - The TGA curve plots the percentage of mass loss against temperature. The sharp decrease in mass corresponds to the loss of water of hydration. The stoichiometry of the hydrate can be confirmed from the percentage of mass loss.

  - The DSC curve shows the heat flow to or from the sample as a function of temperature. Endothermic peaks correspond to processes like dehydration and melting, while exothermic peaks indicate crystallization or decomposition. The area under an endothermic peak can be integrated to determine the enthalpy of that transition (e.g., enthalpy of dehydration).

Solution Calorimetry

Objective: To determine the enthalpy of solution of **sodium dihydrogen phosphate monohydrate**, which can then be used to calculate its standard enthalpy of formation.
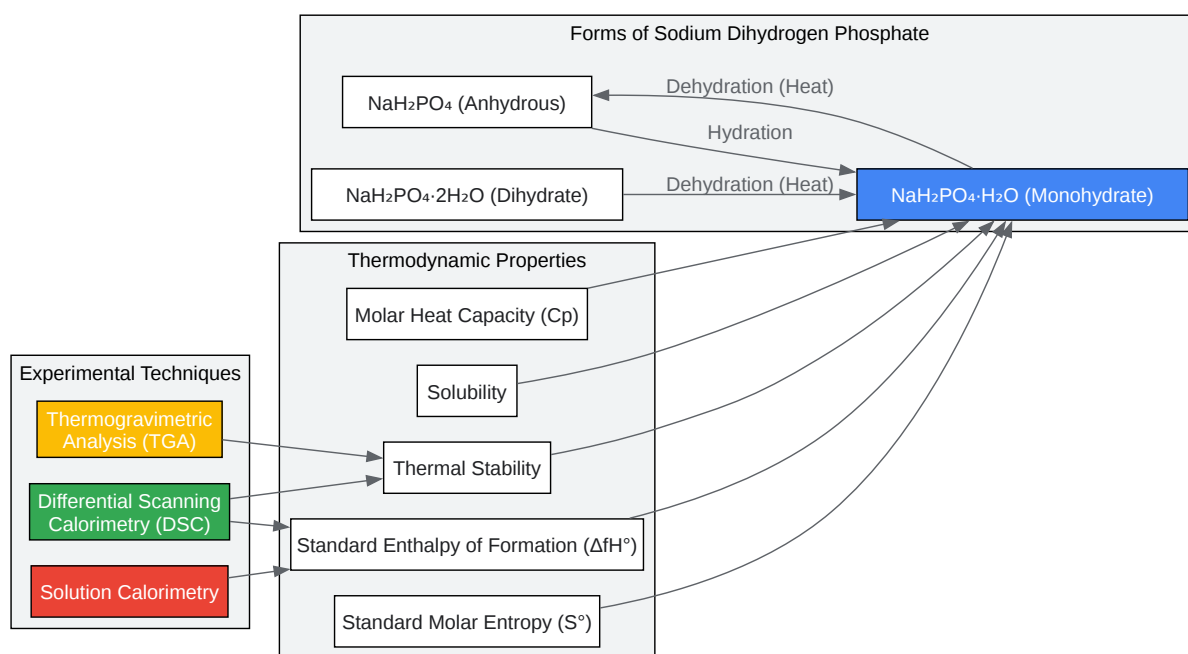
Methodology:

- Instrumentation: An isoperibol or isothermal solution calorimeter is used.

- Sample Preparation: An accurately weighed sample of **sodium dihydrogen phosphate monohydrate** is placed in a sample holder within the calorimeter. A precise volume of

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deionized water is placed in the reaction vessel.

- Experimental Procedure:

  - The calorimeter is allowed to reach thermal equilibrium.

  - The sample is then introduced into the water, and the temperature change of the solution is precisely measured as the salt dissolves.

  - The calorimeter is calibrated by a reaction with a known enthalpy change, such as the dissolution of potassium chloride (KCl).

- Data Analysis:

  - The heat of solution is calculated from the observed temperature change, the heat capacity of the calorimeter and its contents, and the amount of sample dissolved.

  - Using a thermochemical cycle involving the known standard enthalpies of formation of the constituent ions in their standard states and the experimentally determined enthalpy of solution, the standard enthalpy of formation of the solid salt can be calculated.

Visualization of Thermodynamic Relationships

The following diagram illustrates the relationship between the different forms of sodium dihydrogen phosphate and the experimental techniques used to characterize their thermodynamic properties.

Forms of Sodium Dihydrogen Phosphate

NaH$_2$PO$_4$ (Anhydrous)

NaH$_2$PO$_4$·2H$_2$O (Dihydrate)

NaH$_2$PO$_4$·H$_2$O (Monohydrate)

Dehydration (Heat)

Hydration

Dehydration (Heat)

Thermodynamic Properties

Molar Heat Capacity (Cp)

Solubility

Thermal Stability

Standard Enthalpy of Formation (ΔfH°)

Standard Molar Entropy (S°)

Experimental Techniques

Thermogravimetric Analysis (TGA)

Differential Scanning Calorimetry (DSC)

Solution Calorimetry

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Caption: Relationship between forms of sodium dihydrogen phosphate and experimental techniques.

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- 1. Dihydrogénophosphate de sodium monohydraté for analysis EMSURE® ACS,Reag. Ph Eur | Sigma-Aldrich [sigmaaldrich.com]

- 2. sodium dihydrogen phosphate [chemister.ru]

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